

troubleshooting low fill factor in PC71BM based devices

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Compound of Interest

Compound Name: [6,6]-Phenyl-C71-butyric Acid
Methyl Ester
CAS No.: 609771-63-3
Cat. No.: B3029281

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Technical Support Center: Organic Photovoltaics (OPV) Division Subject: Advanced Troubleshooting for Low Fill Factor (FF) in PC71BM-Based Devices Ticket ID: OPV-PC71BM-FF-001 Responder: Dr. A. Vance, Senior Application Scientist

Introduction

Welcome to the OPV Technical Support Hub. If you are working with [6,6]-Phenyl C71 butyric acid methyl ester (PC71BM) and experiencing low Fill Factor ($FF < 60\%$), you are encountering a common but multifactorial bottleneck.

Unlike non-fullerene acceptors (NFAs) which often form crystalline fibrils, PC71BM relies heavily on forming amorphous clusters for electron transport. A low FF in these systems is rarely a single component failure; it is a systemic signal of poor charge extraction. This usually stems from one of three physical origins:

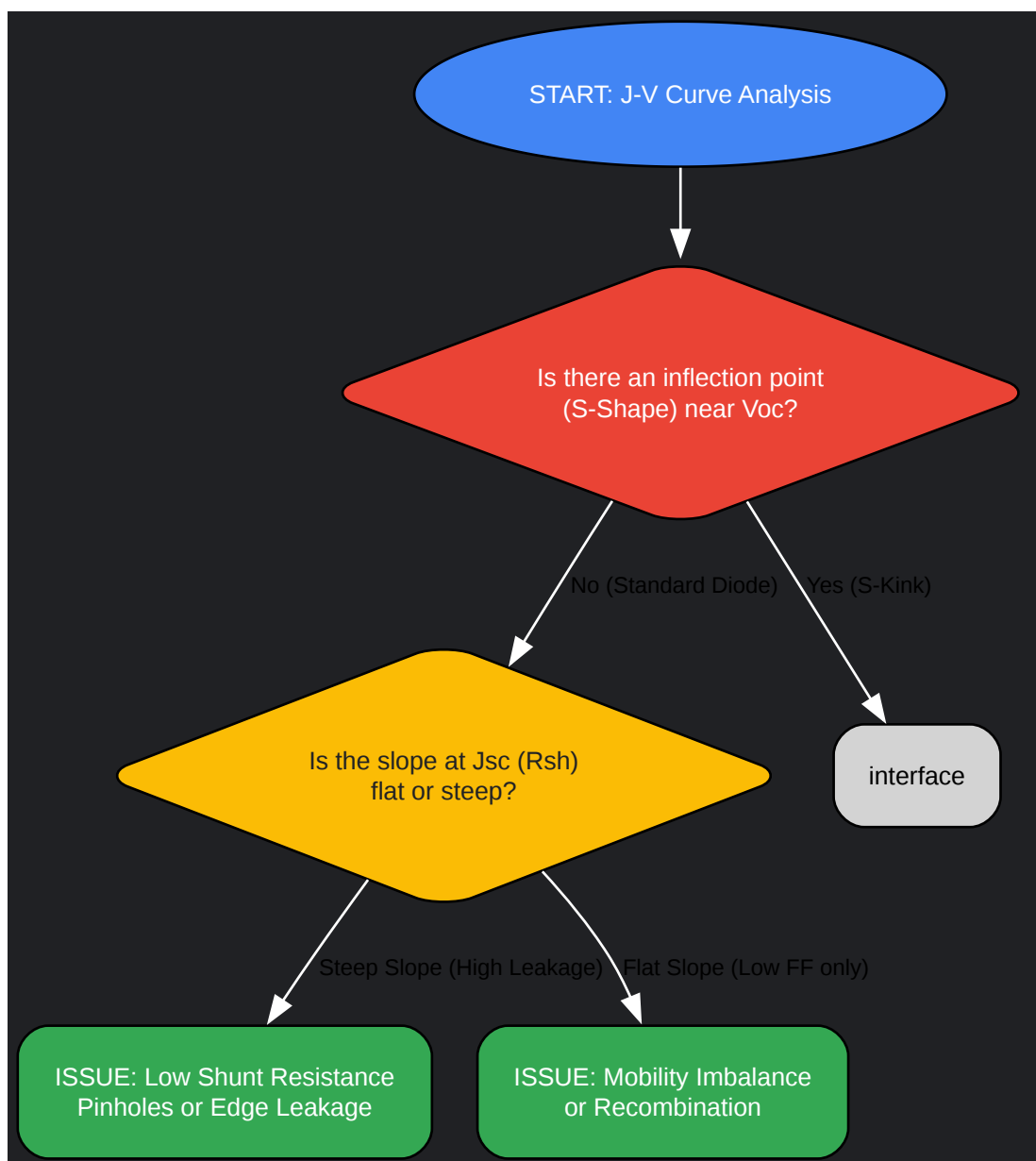
- Interfacial Extraction Barriers (manifesting as S-shaped J-V curves).
- Morphological Traps (non-geminate recombination due to aggregation).

- Mobility Imbalance (space-charge buildup).

This guide prioritizes causal analysis over trial-and-error. Follow the diagnostic logic below to isolate your specific failure mode.

Part 1: Diagnostic Logic Tree

Before altering your fabrication recipe, characterize the shape of your Current-Voltage (J-V) curve. The geometric distortion of the curve is the primary signature of the underlying physics.



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Figure 1: Diagnostic flow based on J-V curve geometry. The "S-shape" is the most critical differentiator in PC71BM devices.

Part 2: Troubleshooting The "S-Shape" (Interfacial Barriers)

Symptom: The J-V curve bends upwards near

, looking like an "S" rather than a square. Physics: This indicates that charges are generated but cannot exit the device. A counter-electric field is building up at an interface.

Q: I see an S-kink. Is my PC71BM degraded?

A: Unlikely. The S-shape is almost always an interface or vertical segregation issue, not a bulk material failure. In PC71BM devices, the fullerene often segregates vertically during spin-coating.

- Scenario A: Inverted Structure (ITO/ZnO/Active/MoOx/Ag)
 - Cause: PC71BM is hydrophobic. If your donor polymer is also hydrophobic, PC71BM may sink to the bottom (ZnO interface) or float to the top depending on surface energy kinetics. If PC71BM enriches at the anode (top), it blocks holes, creating an extraction barrier [1].
 - Fix:
 - Check the ZnO: Thick ZnO (>40nm) often has high trap density. Reduce thickness to ~20-30nm.
 - Surface Passivation: Passivate the ZnO surface with a self-assembled monolayer (SAM) or a thin layer of PC61BM/PC71BM (spin pure PC71BM, then wash off) to prevent trap-induced recombination.
- Scenario B: Conventional Structure (ITO/PEDOT/Active/Ca/Al)
 - Cause: Oxidation of the Calcium (Ca) or Aluminum (Al) interface.
 - Fix: Ensure deposition vacuum is

mbar. If using LiF, ensure it is ultra-thin (0.7–1.0 nm).

Q: Can solvent washing fix the S-shape?

A: Yes. A "methanol wash" is a field-proven technique for PC71BM devices.

- Protocol: After spin-coating the active layer (and before electrode deposition), spin pure methanol (MeOH) onto the active layer at 2000-3000 rpm for 30 seconds.
- Mechanism: MeOH does not dissolve the polymer or PC71BM but removes residual high-boiling point additives (like DIO) trapped at the surface, which can act as insulating barriers [2].

Part 3: Morphology & Additives (The Aggregation Trap)

Symptom: No S-shape, but FF is stuck at 45-55%.

is moderate. Physics: PC71BM has a high tendency to aggregate into large clusters. If domains are too large (>20-30nm), excitons recombine before reaching an interface. If too small, charge transport is percolation-limited.

Q: How much DIO (1,8-diiodooctane) should I use?

A: 3% v/v is the standard starting point for PTB7:PC71BM and similar systems, but it is a "Goldilocks" parameter.

DIO Concentration	Morphology Result	Device Impact
0% (Pure Solvent)	PC71BM forms large, excessive aggregates.	Low , Low FF (Recombination).
3% (Optimal)	Selectively dissolves PC71BM, refining domain size.	High , High FF (Bicontinuous network).
>5% (Excess)	"Over-dissolution" prevents percolation paths.	High , but Low FF (Space charge limited).

Corrective Action: Run a concentration sweep: 0%, 1%, 3%, 5%. Note that DIO has a high boiling point (

C). You must remove it via high-vacuum drying (

mbar for 1 hour) or the methanol wash described above. Residual DIO acts as a trap [3].

Part 4: Charge Transport Imbalance (Protocol: SCLC)

Symptom: FF decreases drastically as light intensity increases. Physics: If electron mobility (

) and hole mobility (

) differ by more than an order of magnitude, charges pile up inside the device (Space Charge Limited Current), reducing the internal field and FF.

Q: How do I confirm mobility imbalance?

A: You must fabricate "Single-Carrier Devices" and measure the SCLC mobility. Do not rely on FET mobility; vertical SCLC mobility is relevant for solar cells.

Step-by-Step SCLC Protocol:

- Fabricate Single-Carrier Diodes:

- Electron-Only Device: ITO / ZnO / Active Layer / Ca / Al
 - Note: ZnO blocks holes; Ca/Al injects electrons.
- Hole-Only Device: ITO / PEDOT:PSS / Active Layer / MoOx / Ag
 - Note: PEDOT injects holes; MoOx/Ag blocks electrons (due to high work function).
- Measure Dark J-V:
 - Measure J-V in the dark from 0V to 8V.
- Analyze Data (Mott-Gurney Law):
 - Plot

vs

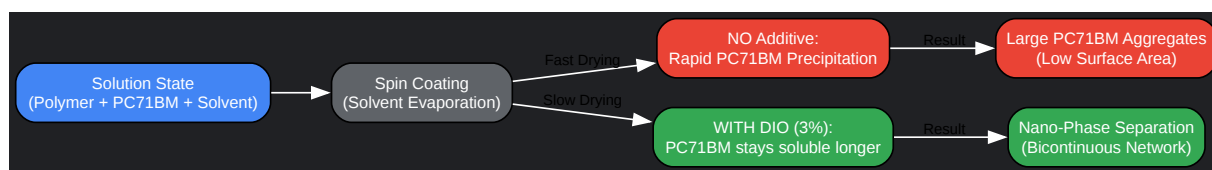
.[1][2] Look for the linear regime.
 - Apply the equation:
 - (typical for organics)
 - : Active layer thickness (measured via profilometer—critical as it is cubed).
 - (Built-in voltage, usually ~0.7V).
- Interpretation:
 - If

(or

) , your FF is limited by transport.
 - Fix: Change the Donor:Acceptor ratio. Increasing PC71BM content (e.g., from 1:1.5 to 1:2) usually increases electron mobility but may hurt absorption [4].

Part 5: Visualization of Morphology Evolution

The following diagram illustrates how solvent additives (DIO) alter the PC71BM domains during the drying phase.



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Figure 2: Impact of DIO additive on PC71BM domain formation. Without DIO, PC71BM crashes out of solution too fast, forming large clusters that trap charges.

References

- Gupta, V. et al. "Uncovering S-shaped IV curves in organic photovoltaics: The role of DIO-driven vertical segregation." White Rose Research Online. [3](#)
- Ye, L. et al. "The effect of DIO additive on performance improvement of polymer solar cells." ResearchGate.[\[4\]](#) [5](#)[\[5\]](#)[\[6\]](#)
- Fluxim. "Space Charge Limited Current (SCLC) for Mobility in Organic & Perovskite Semiconductors." Fluxim Technical Guides. [7](#)
- McNeill, C.R. et al. "Bimolecular Crystals of Fullerenes in Conjugated Polymers and the Implications of Molecular Mixing for Solar Cells." Stanford University. [6](#)

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Sources

- [1. pure.rug.nl](http://1.pure.rug.nl) [pure.rug.nl]

- [2. SCLC \(Space-Charge Limited Current\) – OghmaNano Tutorial \[oghma-nano.com\]](#)
- [3. eprints.whiterose.ac.uk \[eprints.whiterose.ac.uk\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. web.stanford.edu \[web.stanford.edu\]](#)
- [7. Space Charge Limited Current \(SCLC\) for Mobility in Organic & Perovskite Semiconductors — Fluxim \[fluxim.com\]](#)
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